

An In-depth Technical Guide to the Chemical Properties of Sodium Rhodizonate

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Compound of Interest

Compound Name: Sodium rhodizonate

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Introduction

Sodium rhodizonate ($\text{Na}_2\text{C}_6\text{O}_6$), the disodium salt of rhodizonic acid, is a chemical compound of significant interest in analytical chemistry and forensic science.[1] Its utility stems from its ability to form intensely colored complexes with various metal ions, most notably lead (Pb^{2+}), making it an invaluable reagent for the detection of this toxic heavy metal.[2][3] This technical guide provides a comprehensive overview of the chemical properties of **sodium rhodizonate**, detailed experimental protocols for its use, and visualizations of key chemical processes.

Core Chemical Properties

Sodium rhodizonate is a versatile organic salt with distinct physical and chemical characteristics. It typically appears as a green-gray to dark green or violet crystalline powder.[2][4] While stable when stored in a dry condition away from light, its aqueous solutions are unstable and should be freshly prepared for optimal performance.[2][5]

Physicochemical Data

A summary of the key quantitative data for **sodium rhodizonate** and its parent acid, rhodizonic acid, is presented in Table 1.

Property	Value	Reference(s)
Chemical Formula	C ₆ Na ₂ O ₆	[2]
Molecular Weight	214.04 g/mol	[2]
Melting Point	>300 °C	[2][4]
Appearance	Green-gray to dark green or violet crystalline powder	[2][4]
Solubility	Soluble in water, slightly soluble in sodium bicarbonate solution, insoluble in alcohol.	[6]
pKa ₁ (Rhodizonic Acid)	4.378 ± 0.009 at 25 °C	[5]
pKa ₂ (Rhodizonic Acid)	4.652 ± 0.014 at 25 °C	[5]

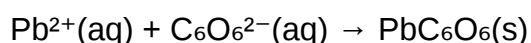
Reactivity and Detection Mechanisms

The primary application of **sodium rhodizonate** is in the colorimetric detection of heavy metals.[1] The underlying principle is the formation of colored precipitate complexes between the rhodizonate dianion and metal cations.

Reaction with Lead Ions

The reaction with lead ions is particularly noteworthy and is exploited in forensic science for the detection of gunshot residue.[7] The color of the resulting lead-rhodizonate complex is pH-dependent.[7] In a neutral to slightly acidic medium, a blue-violet complex is formed.[7] Under more acidic conditions (pH ≈ 2.8), a scarlet-red complex is observed.[7] This pH-dependent color change provides a high degree of specificity for lead detection.

The general reaction can be represented as:



The structure of the rhodizonate dianion is characterized by a delocalized electron system, which contributes to the intense color of its metal complexes.[5]

Experimental Protocols

Qualitative Detection of Lead (Sodium Rhodizonate Test)

This protocol outlines the widely used method for the qualitative detection of lead on a surface, such as in gunshot residue analysis.

Reagents:

- **Sodium Rhodizonate** Solution (Saturated): Dissolve a small amount of **sodium rhodizonate** in distilled water until a saturated solution the color of strong tea is formed. This solution is unstable and should be prepared fresh.[\[8\]](#)
- Buffer Solution (pH 2.8): Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.[\[8\]](#)
- Hydrochloric Acid (5% v/v): Add 5 mL of concentrated hydrochloric acid to 95 mL of distilled water.[\[8\]](#)

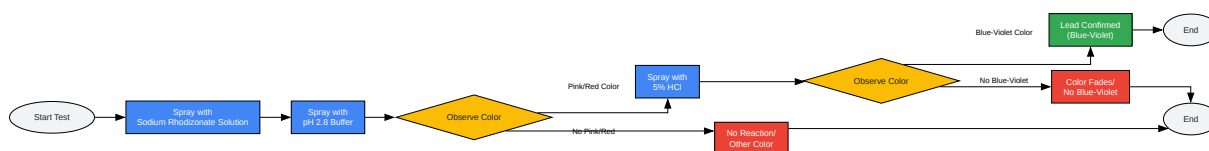
Procedure:

- The surface to be tested is sprayed with the freshly prepared saturated **sodium rhodizonate** solution.
- The same area is then sprayed with the pH 2.8 buffer solution. The appearance of a pink to red color indicates the possible presence of lead or other heavy metals.[\[7\]](#)
- To confirm the presence of lead, the area is then sprayed with 5% hydrochloric acid. If the pink/red color transitions to a blue-violet color, the presence of lead is confirmed.[\[7\]](#) This final color may fade, so observation should be prompt.

Visualizations

Logical Workflow for Lead Detection

The following diagram illustrates the decision-making process in the **sodium rhodizonate** test for lead.

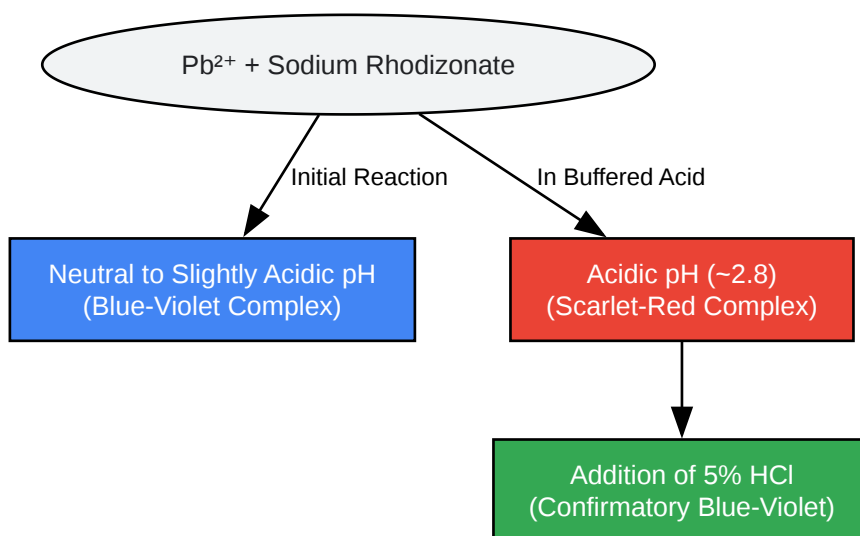


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Caption: Workflow for the qualitative detection of lead using **sodium rhodizonate**.

Reaction Pathway at Different pH

The diagram below illustrates the color changes of the lead-rhodizonate complex as a function of pH.



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Caption: pH-dependent colorimetric reactions of lead with **sodium rhodizonate**.

Stability and Storage

Sodium rhodizonate is stable as a solid when kept in a cool, dry, and dark place.[2] However, its aqueous solutions are known to be unstable, with a half-life that can be on the order of hours, and should therefore be prepared fresh before use.[5] The stability of the aqueous solution can be somewhat improved by preparing it in a tartrate buffer at a pH below 3.[7]

Conclusion

Sodium rhodizonate is a powerful analytical reagent with well-defined chemical properties that make it highly effective for the detection of heavy metals, particularly lead. Its pH-dependent colorimetric reactions provide a basis for sensitive and specific qualitative tests. For researchers and professionals in fields requiring the detection of lead, a thorough understanding of the chemistry and handling of **sodium rhodizonate** is essential for obtaining accurate and reliable results. Further research into the quantitative aspects of its solubility and the stability constants of its metal complexes would be beneficial to the scientific community.

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